

# Thermodynamic Properties of Thorium Iodide

## Species: A Technical Guide

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### Compound of Interest

Compound Name: Thorium iodide

Cat. No.: B1596459

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This technical guide provides a comprehensive overview of the thermodynamic properties of various **thorium iodide** species. The information is compiled from critically reviewed data and is intended to be a valuable resource for researchers in relevant fields. This document summarizes key quantitative data in structured tables, details experimental methodologies for the determination of these properties, and provides visualizations of synthetic pathways and experimental workflows.

## Quantitative Thermodynamic Data

The thermodynamic properties of solid and gaseous **thorium iodide** species are crucial for understanding their stability and reactivity at different temperatures. The following tables summarize the standard enthalpy of formation ( $\Delta_f H^\circ$ ), standard molar entropy ( $S^\circ$ ), and heat capacity ( $C_p^\circ$ ) for  $\text{ThI}_2$ ,  $\text{ThI}_3$ , and  $\text{ThI}_4$  in their solid states, as well as for the gaseous species  $\text{ThI}$ ,  $\text{ThI}_2$ ,  $\text{ThI}_3$ , and  $\text{ThI}_4$ .

### Table 1: Thermodynamic Properties of Solid Thorium Iodides at 298.15 K

Species	Formula	State	$\Delta_f H^\circ$ (kJ·mol <sup>-1</sup> )	$S^\circ$ (J·K <sup>-1</sup> ·mol <sup>-1</sup> )	$C_{p, \circ}$ (J·K <sup>-1</sup> ·mol <sup>-1</sup> )
Thorium Diiodide	ThI <sub>2</sub>	cr	-377 ± 25	163 ± 8	78.5 ± 2.0
Thorium Triiodide	ThI <sub>3</sub>	cr	-544 ± 25	205 ± 15	102.5 ± 4.0
Thorium Tetraiodide	ThI <sub>4</sub>	cr	-662.0 ± 1.8	240.2 ± 5.0	126.17 ± 2.5

cr = crystalline solid

**Table 2: Thermodynamic Properties of Gaseous Thorium Iodides at 298.15 K**

Species	Formula	State	$\Delta_f H^\circ$ (kJ·mol <sup>-1</sup> )	$S^\circ$ (J·K <sup>-1</sup> ·mol <sup>-1</sup> )	$C_{p, \circ}$ (J·K <sup>-1</sup> ·mol <sup>-1</sup> )
Thorium Monoiodide	ThI	g	163 ± 15	275.1 ± 2.0	36.8
Thorium Diiodide	ThI <sub>2</sub>	g	-103 ± 15	358.5 ± 3.0	56.6
Thorium Triiodide	ThI <sub>3</sub>	g	-349 ± 20	425.0 ± 5.0	71.1
Thorium Tetraiodide	ThI <sub>4</sub>	g	-455.2 ± 5.0	473.4 ± 6.0	80.8

g = gas

## Experimental Protocols

The determination of the thermodynamic properties of actinide halides, such as **thorium iodides**, requires specialized experimental techniques due to their reactivity and, in many

cases, radioactivity. The primary methods employed are solution calorimetry and Knudsen effusion mass spectrometry.

## Solution Calorimetry (for Enthalpy of Formation)

Solution calorimetry is a key method for determining the standard enthalpy of formation of solid **thorium iodide** compounds.

Methodology:

- **Sample Preparation:** High-purity, stoichiometric **thorium iodide** compounds are synthesized. For example, thorium tetraiodide ( $\text{ThI}_4$ ) can be prepared by the direct reaction of high-purity thorium metal with excess iodine in a sealed, evacuated quartz tube at approximately  $500^\circ\text{C}$ . The product is then purified by sublimation.
- **Calorimeter Setup:** A precision isoperibol or adiabatic solution calorimeter is used. The reaction vessel within the calorimeter is typically made of a material resistant to the corrosive nature of the reactants and products, such as tantalum or glass.
- **Enthalpy of Solution Measurement:** A precisely weighed sample of the **thorium iodide** is dissolved in a suitable solvent within the calorimeter. For thorium tetraiodide, a common solvent is an aqueous hydrochloric acid solution (e.g., 1 M HCl or 6 M HCl). The heat change ( $q$ ) associated with the dissolution process is measured by monitoring the temperature change of the calorimeter system.
- **Hess's Law Application:** The standard enthalpy of formation is calculated using Hess's law by combining the measured enthalpy of solution with the known standard enthalpies of formation of the other reactants and products in the dissolution reaction. This requires a well-defined thermochemical cycle. For the dissolution of  $\text{ThI}_4(\text{s})$  in an aqueous medium, the cycle would involve the enthalpies of formation of the aqueous thorium and iodide ions.

## Knudsen Effusion Mass Spectrometry (for Vapor Pressures and Enthalpies of Sublimation)

Knudsen effusion mass spectrometry (KEMS) is a powerful technique for studying the thermodynamics of vaporization of low-volatility substances like **thorium iodides**.

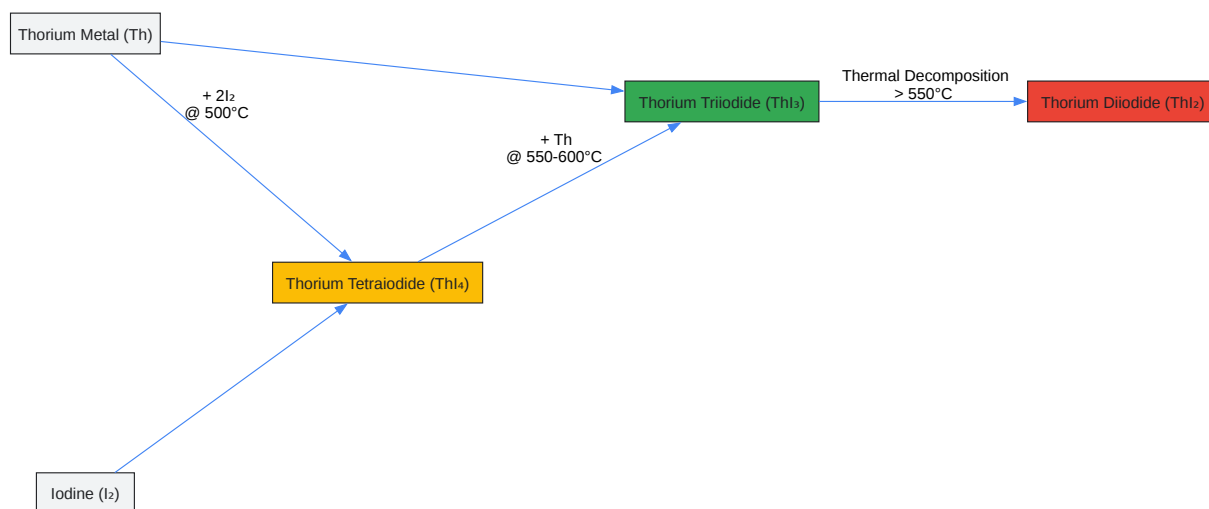
### Methodology:

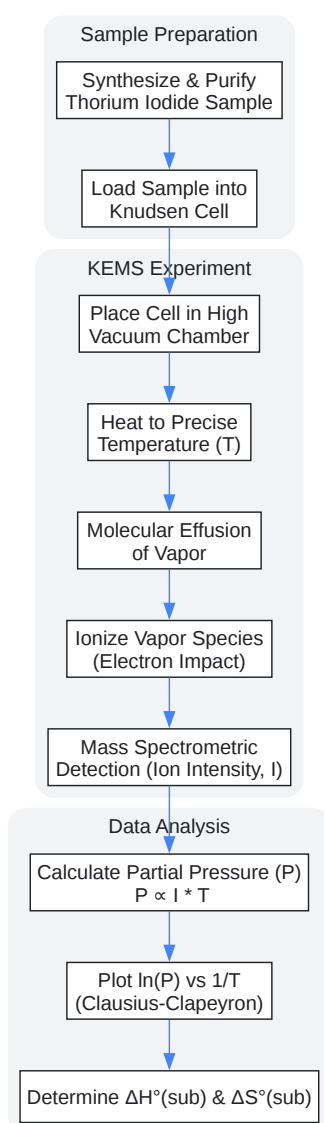
- **Knudsen Cell:** A small, weighed amount of the **thorium iodide** sample is placed in a Knudsen cell. This is a small, inert container (often made of molybdenum, tungsten, or tantalum) with a very small, sharp-edged orifice in the lid.
- **High Vacuum and Heating:** The Knudsen cell is placed within a high-vacuum chamber and is heated to a precise, stable temperature. Inside the cell, equilibrium is established between the condensed phase (solid or liquid) and the vapor phase.
- **Molecular Effusion:** A molecular beam of the vapor effuses through the orifice without disturbing the equilibrium inside the cell.
- **Mass Spectrometry:** The effusing molecular beam is directed into the ion source of a mass spectrometer. The vapor species are ionized (typically by electron impact), and the resulting ions are separated by their mass-to-charge ratio and detected. This allows for the identification of the gaseous species present in the vapor.
- **Data Analysis:** The ion intensities are proportional to the partial pressures of the corresponding species in the Knudsen cell. By measuring the ion intensities as a function of temperature, the vapor pressure of each species can be determined using the Clausius-Clapeyron equation. This data can then be used to calculate the enthalpy and entropy of sublimation or vaporization.

## Visualizations

### Synthesis Pathways of Thorium Iodides

The following diagram illustrates the primary synthesis routes for thorium di-, tri-, and tetraiodide.





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